

# Molecular formula and weight of 3-Amino-5-bromopyridine-2-carboxylic acid

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## Compound of Interest

Compound Name: 3-Amino-5-bromopyridine-2-carboxylic acid

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## Technical Guide: 3-Amino-5-bromopyridine-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **3-Amino-5-bromopyridine-2-carboxylic acid**, a key intermediate in the development of various pharmaceutical compounds.

## Core Chemical Data

The fundamental quantitative data for **3-Amino-5-bromopyridine-2-carboxylic acid** is summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C6H5BrN2O2	[1][2]
Molecular Weight	217.02 g/mol	[1]
Exact Mass	215.95344 Da	[1][2]
IUPAC Name	3-amino-5-bromopyridine-2-carboxylic acid	[1]
CAS Number	870997-85-6	[1][2]

## Synthesis Protocol

A common method for the synthesis of **3-Amino-5-bromopyridine-2-carboxylic acid** involves the hydrolysis of 3-amino-5-bromo-pyridine-2-carboxylic acid amide. The following protocol is a detailed methodology for this key reaction.

Objective: To synthesize **3-Amino-5-bromopyridine-2-carboxylic acid**.

Materials:

- 3-amino-5-bromo-pyridine-2-carboxylic acid amide (1.05 g, 0.0049 mol)
- Aqueous sodium hydroxide solution (0.98 g in 10 mL water, 0.0245 mol)
- 2N Hydrochloric Acid (HCl)
- 100 mL round bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus
- Drying oven

Procedure:

- To a 100 mL round bottom flask, add 3-amino-5-bromo-pyridine-2-carboxylic acid amide (1.05 g) and the aqueous sodium hydroxide solution.[2]
- The reaction mixture is then stirred at reflux temperature for a duration of 5 hours.[2][3]
- Following the reflux, the volatile components are evaporated under reduced pressure to yield a residue.[2][3]
- The resulting residue is neutralized to a pH of 7.0 by the addition of 2N HCl at a temperature of 0°C. This will cause the product to precipitate out of the solution.[2][3]
- The precipitate is then collected via filtration.
- The filtered solid is dried to obtain the final product, **3-Amino-5-bromopyridine-2-carboxylic acid**, which typically appears as a light yellow solid.[2][3]

## Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **3-Amino-5-bromopyridine-2-carboxylic acid**.



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Synthesis Workflow for **3-Amino-5-bromopyridine-2-carboxylic acid**.

## Applications in Drug Development

**3-Amino-5-bromopyridine-2-carboxylic acid** serves as a crucial building block in the synthesis of more complex molecules with therapeutic potential. Notably, it is utilized in the preparation of macrocyclic glucagon-like peptide 1 (GLP-1) receptor agonists, which are a class of drugs used in the treatment of type 2 diabetes and obesity.[3] Its structural features allow for further chemical modifications, making it a versatile intermediate in the design and development of novel pharmaceutical agents.

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## References

- 1. 3-Amino-5-bromopyridine-2-carboxylic acid | C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 49761581 - PubChem [pubchem.ncbi.nlm.nih.gov]
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